

spectroscopic analysis of 2-(3-Chloro-4-fluorophenoxy)acetohydrazide

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Compound of Interest

Compound Name: 2-(3-Chloro-4-fluorophenoxy)acetohydrazide

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An In-depth Technical Guide to the Spectroscopic Analysis of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide**

Introduction

In the landscape of modern drug discovery and materials science, the precise characterization of novel chemical entities is paramount. **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** is a molecule of significant interest, incorporating several key functional groups—a halogenated phenoxy ring, an ether linkage, and a hydrazide moiety. These features are prevalent in a variety of biologically active compounds, making this molecule a valuable intermediate for synthetic chemistry.^{[1][2]} Hydrazide derivatives, in particular, are known to be potential genotoxic impurities, necessitating their careful identification and quantification in pharmaceutical development.^[3]

This technical guide provides a comprehensive framework for the structural elucidation of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** using a multi-spectroscopic approach. We will delve into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance

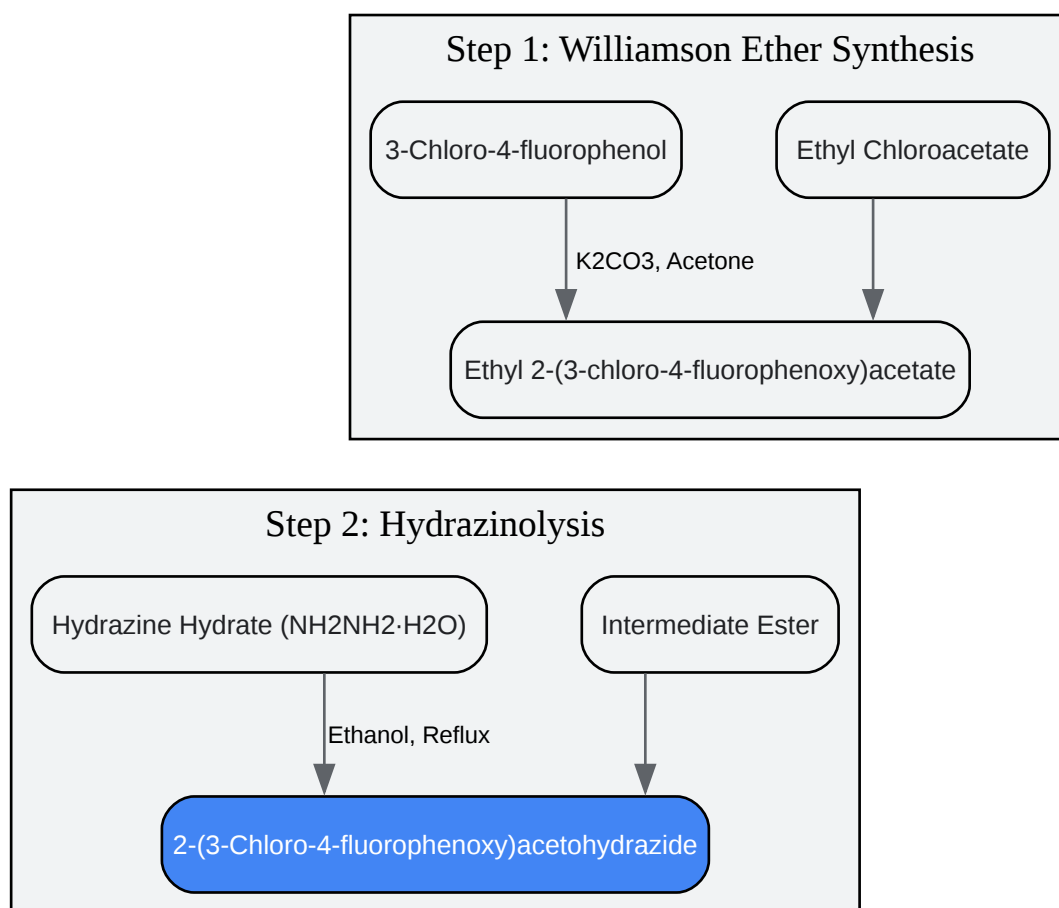
(NMR), Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS). The narrative is designed for researchers and scientists, emphasizing not just the acquisition of data, but the causal logic behind spectral interpretation to build an unassailable structural confirmation.

Molecular Genesis: A Synthetic Overview

A robust analytical strategy begins with an understanding of the molecule's synthesis, as this informs potential side-products and impurities. The synthesis of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** is efficiently achieved via a two-step process.

- **Williamson Ether Synthesis:** The process commences with the reaction of 3-chloro-4-fluorophenol with an ethyl chloroacetate ester. This reaction, typically conducted in the presence of a base like potassium carbonate in a polar aprotic solvent such as acetone, forms the intermediate, ethyl 2-(3-chloro-4-fluorophenoxy)acetate.^[4]
- **Hydrazinolysis:** The resulting ester is then treated with hydrazine hydrate. The highly nucleophilic hydrazine displaces the ethoxy group of the ester to yield the final **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** product.

This synthetic pathway is crucial for the analyst, as it suggests potential impurities such as unreacted starting materials or the intermediate ester, which must be distinguished from the final product during spectroscopic analysis.



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Caption: Synthetic workflow for **2-(3-Chloro-4-fluorophenoxy)acetohydrazide**.

Core Spectroscopic Elucidation

No single technique can unambiguously determine a structure. True analytical confidence is achieved by integrating complementary data from NMR, FT-IR, and Mass Spectrometry. This section details the expected spectral signature of the target molecule for each technique.

Caption: Structure and numbering scheme for NMR correlation.

Proton Nuclear Magnetic Resonance (1H NMR) Spectroscopy

^1H NMR spectroscopy provides detailed information about the electronic environment, quantity, and connectivity of protons in a molecule. For **2-(3-Chloro-4-fluorophenoxy)acetohydrazide**, the spectrum is predicted to show distinct signals for the aromatic, methylene, and hydrazide protons. The choice of solvent is critical; DMSO- d_6 is preferred as it effectively solubilizes the compound and allows for the observation of exchangeable N-H protons.

Causality of Signal Characteristics:

- **Aromatic Protons (H-2, H-5, H-6):** These protons reside on the substituted benzene ring. Their chemical shifts are influenced by the electron-withdrawing effects of the chlorine and fluorine atoms and the electron-donating effect of the ether oxygen. The fluorine atom will also cause through-bond coupling (J-coupling) to nearby protons, further splitting the signals.
- **Methylene Protons (H-8):** These two protons are adjacent to an ether oxygen and a carbonyl group, both of which are deshielding. This will shift their signal downfield. They are chemically equivalent and should appear as a singlet.
- **Hydrazide Protons (NH, NH_2):** These protons are attached to nitrogen atoms. Their chemical shifts can be broad and variable due to hydrogen bonding and chemical exchange. The -NH- proton is adjacent to the carbonyl group, while the terminal - NH_2 protons are more shielded.

Table 1: Predicted ^1H NMR Spectral Data (in DMSO- d_6 , 400 MHz)

Proton Label	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration	Rationale
H-2	~7.35	Doublet (d)	1H	Ortho to ether, meta to Cl. Split by H-6.
H-6	~7.20	Doublet of doublets (dd)	1H	Ortho to Cl, meta to ether. Split by H-2 and H-5.
H-5	~7.10	Triplet (t) or Doublet of doublets (dd)	1H	Ortho to F, meta to ether. Split by H-6 and F.
O-CH ₂	~4.60	Singlet (s)	2H	Methylene group deshielded by adjacent ether and carbonyl.
CO-NH	~9.40	Singlet (s, broad)	1H	Exchangeable amide proton, deshielded by carbonyl.

| NH₂ | ~4.35 | Singlet (s, broad) | 2H | Exchangeable amine protons. |

Carbon-13 Nuclear Magnetic Resonance (¹³C NMR) Spectroscopy

¹³C NMR spectroscopy maps the carbon framework of the molecule. The chemical shifts are highly sensitive to the local electronic environment, and the presence of fluorine introduces characteristic C-F coupling, which is invaluable for definitive assignments.

Causality of Signal Characteristics:

- Carbonyl Carbon (C-7): The C=O carbon is highly deshielded and will appear significantly downfield.

- Aromatic Carbons (C-1 to C-6): The signals for these carbons are spread over a range. The carbon directly attached to the ether oxygen (C-1) will be downfield. The carbons attached to fluorine (C-4) and chlorine (C-3) will show large and smaller C-F and C-Cl coupling effects, respectively. The signals will be split into doublets due to coupling with the fluorine atom.[5]
- Methylene Carbon (C-8): This carbon, bonded to the ether oxygen, will be deshielded and appear in the 60-70 ppm range.

Table 2: Predicted ^{13}C NMR Spectral Data (in DMSO- d_6 , 100 MHz)

Carbon Label	Predicted Chemical Shift (δ , ppm)	Predicted C-F Coupling (^1JCF , ^2JCF , etc.)	Rationale
C=O (C-7)	~168.0	-	Carbonyl carbon, highly deshielded.
C-4	~155.0	Doublet, $^1\text{JCF} \approx 245$ Hz	Aromatic carbon directly bonded to fluorine.
C-1	~152.0	Doublet, $^3\text{JCF} \approx 3$ Hz	Aromatic carbon bonded to ether oxygen.
C-3	~120.0	Doublet, $^2\text{JCF} \approx 20$ Hz	Aromatic carbon bonded to chlorine.
C-5	~118.0	Doublet, $^2\text{JCF} \approx 25$ Hz	Aromatic carbon ortho to fluorine.
C-2	~116.0	Doublet, $^4\text{JCF} \approx 2$ Hz	Aromatic carbon meta to fluorine.
C-6	~115.0	Doublet, $^3\text{JCF} \approx 7$ Hz	Aromatic carbon meta to fluorine.

| O-CH₂ (C-8) | ~66.5 | - | Methylene carbon adjacent to ether oxygen. |

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.

Causality of Signal Characteristics:

- **N-H Stretching:** The hydrazide group will exhibit characteristic sharp peaks in the 3200-3400 cm^{-1} region corresponding to the symmetric and asymmetric stretching of the N-H bonds.[\[6\]](#)
[\[7\]](#)
- **C-H Stretching:** Aromatic C-H stretches appear above 3000 cm^{-1} , while aliphatic C-H stretches from the methylene group appear just below 3000 cm^{-1} .
- **C=O Stretching (Amide I):** A strong, sharp absorption band around 1650-1680 cm^{-1} is a definitive indicator of the carbonyl group in the hydrazide.[\[7\]](#)
- **N-H Bending (Amide II):** This vibration, coupled with C-N stretching, typically appears around 1550-1620 cm^{-1} .
- **C-O-C Stretching:** The asymmetric stretch of the aryl-alkyl ether will produce a strong band around 1250 cm^{-1} .
- **C-F and C-Cl Stretching:** These absorptions occur in the fingerprint region, typically between 1000-1200 cm^{-1} for C-F and 600-800 cm^{-1} for C-Cl.

Table 3: Predicted FT-IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment	Functional Group
3350 - 3200	Medium-Strong	N-H Stretch	Hydrazide (-NHNH₂)
3100 - 3000	Medium	Aromatic C-H Stretch	Ar-H
2980 - 2850	Medium	Aliphatic C-H Stretch	-CH ₂ -
~1670	Strong, Sharp	C=O Stretch (Amide I)	Hydrazide Carbonyl
~1600 & ~1480	Medium-Strong	C=C Aromatic Ring Stretch	Benzene Ring
~1250	Strong	Asymmetric C-O-C Stretch	Aryl-Alkyl Ether
~1100	Strong	C-F Stretch	Fluoroaromatic

| ~750 | Strong | C-Cl Stretch | Chloroaromatic |

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and elemental formula of a compound. Electron Ionization (EI) or Electrospray Ionization (ESI) can be used. ESI is a softer technique that is more likely to yield the intact molecular ion.

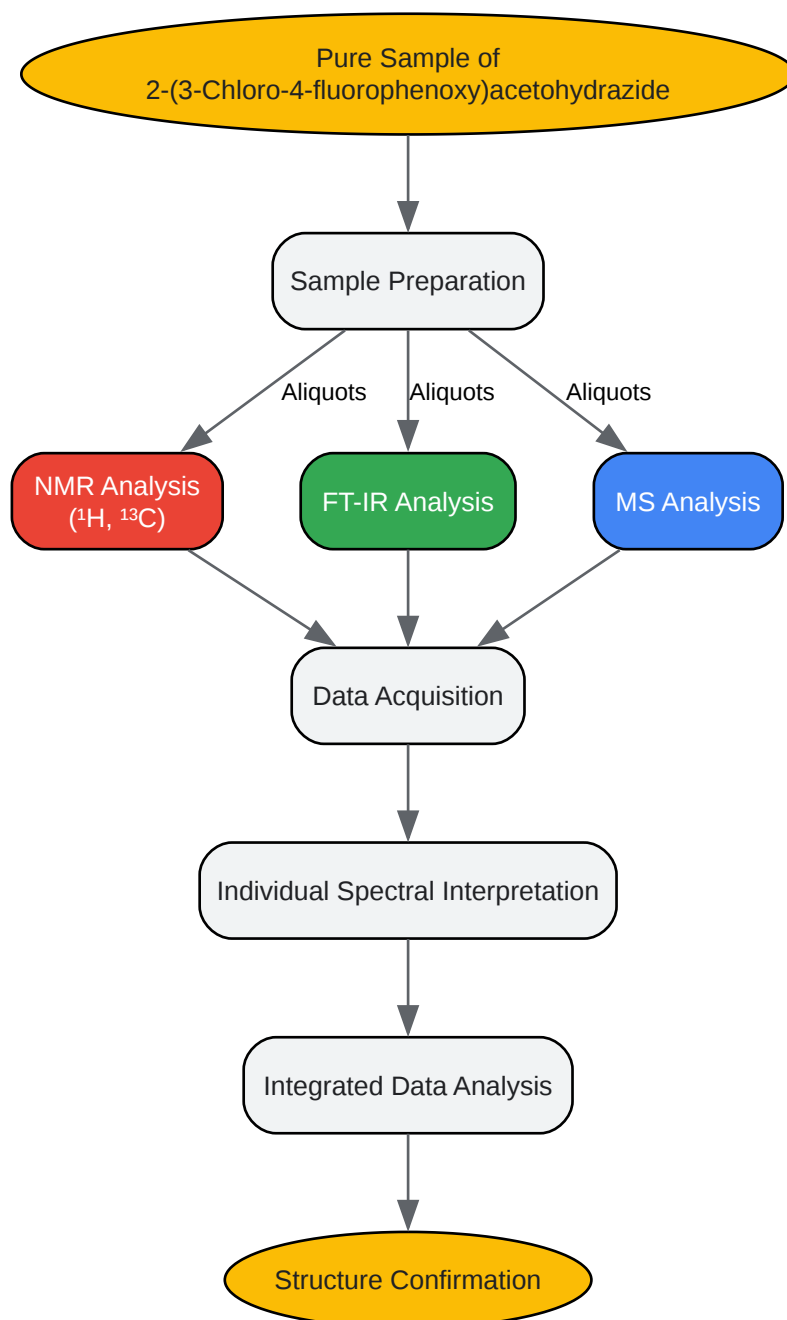
Causality of Signal Characteristics:

- **Molecular Ion Peak ([M+H]⁺):** Using ESI in positive ion mode, the most prominent peak will correspond to the protonated molecule. The monoisotopic mass of C₈H₈ClFN₂O₂ is approximately 218.03 g/mol . The [M+H]⁺ peak would therefore be expected at m/z 219.03.
- **Isotopic Pattern:** A key diagnostic feature will be the isotopic signature of chlorine. Chlorine has two major isotopes, ³⁵Cl and ³⁷Cl, in a natural abundance ratio of approximately 3:1. Therefore, the mass spectrum will show two peaks for any chlorine-containing fragment: the primary peak (M⁺) and a smaller peak at two mass units higher (M+2) with about one-third the intensity. This pattern provides definitive evidence for the presence of one chlorine atom.

- Fragmentation: Common fragmentation pathways would involve the cleavage of the C-C bond adjacent to the carbonyl group or the cleavage of the N-N bond, providing further structural clues.

Experimental Protocols: A Self-Validating System

Adherence to standardized protocols ensures data is both accurate and reproducible.



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Caption: General workflow for spectroscopic structure confirmation.

NMR Spectroscopy Protocol

- **Sample Preparation:** Accurately weigh 5-10 mg of the dried sample and dissolve it in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
- **Tube Loading:** Transfer the solution to a clean, dry 5 mm NMR tube.
- **Instrumentation:** Use a 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:** Acquire the spectrum with a standard pulse sequence. Typical parameters include a 30-degree pulse angle, a 2-second relaxation delay, and 16 scans.
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. Due to the lower natural abundance of ^{13}C , a greater number of scans (e.g., 1024 or more) and a longer relaxation delay may be required.
- **Data Processing:** Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ^1H spectrum to the residual DMSO solvent peak ($\delta \approx 2.50$ ppm) and the ^{13}C spectrum to the DMSO carbon signals ($\delta \approx 39.52$ ppm).

FT-IR Spectroscopy Protocol

- **Sample Preparation (ATR):** If using an Attenuated Total Reflectance (ATR) accessory, place a small amount of the solid sample directly onto the ATR crystal. Ensure good contact by applying pressure with the anvil.
- **Sample Preparation (KBr Pellet):** Alternatively, mix ~1 mg of the sample with ~100 mg of dry potassium bromide (KBr) powder. Grind the mixture thoroughly and press it into a transparent pellet using a hydraulic press.^[8]
- **Background Scan:** Perform a background scan of the empty ATR crystal or a blank KBr pellet to subtract atmospheric (CO_2 , H_2O) contributions.
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1} .

- Data Processing: The resulting spectrum should be displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry Protocol (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 0.1 \text{ mg/mL}$) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Use an ESI-MS system, which could be a standalone instrument or coupled with a liquid chromatograph (LC-MS).
- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., $5\text{-}10 \mu\text{L/min}$).
- Acquisition: Acquire the spectrum in positive ion mode. Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-500).
- Data Analysis: Identify the $[\text{M}+\text{H}]^+$ peak and look for the characteristic $[\text{M}+\text{H}+2]^+$ isotope peak to confirm the presence of chlorine. Analyze fragmentation patterns if present.

Conclusion

The structural elucidation of **2-(3-Chloro-4-fluorophenoxy)acetohydrazide** is a clear demonstration of the power of synergistic spectroscopic analysis. By methodically acquiring and interpreting data from ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry, a scientist can build a multi-layered, self-validating case for the molecule's precise structure. Each technique provides a unique piece of the puzzle: MS gives the molecular formula, FT-IR identifies the functional groups, and NMR spectroscopy reveals the exact atomic connectivity. This rigorous analytical approach is the bedrock of chemical research and development, ensuring the identity and purity of compounds that may become the next generation of pharmaceuticals or advanced materials.

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